

Characterization of Sulfamethoxazole N4-Glucoside: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfamethoxazole N4-glucoside

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This technical guide provides a comprehensive overview of the analytical characterization of **sulfamethoxazole N4-glucoside**, a significant metabolite of the widely used antibiotic sulfamethoxazole. The document outlines key methodologies for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) analysis, offering a foundational resource for its identification and quantification in various matrices. While specific experimental data for **sulfamethoxazole N4-glucoside** is not extensively published, this guide leverages data from closely related sulfonamide glucosides and the parent compound to provide a robust framework for its characterization.

Physicochemical Properties

Sulfamethoxazole N4-glucoside is formed through the enzymatic conjugation of a glucose molecule to the N4-amino group of sulfamethoxazole.

Property	Value
Molecular Formula	C ₁₆ H ₂₁ N ₃ O ₈ S
Molecular Weight	415.42 g/mol [1]
CAS Number	119691-75-7[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **sulfamethoxazole N4-glucoside**. While specific spectral data for this metabolite is not readily available in the literature, the expected chemical shifts can be predicted based on the analysis of sulfamethoxazole and other sulfonamide glucosides.[\[2\]](#)[\[3\]](#)

Predicted ¹H NMR Spectral Data

The proton NMR spectrum is expected to show characteristic signals for both the sulfamethoxazole and the glucose moieties.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Notes
Sulfamethoxazole Moiety			
Aromatic Protons (AA'BB' system)	7.5 - 7.8	d	Protons ortho to the sulfonyl group.
Aromatic Protons (AA'BB' system)	6.6 - 6.9	d	Protons ortho to the amino group.
Isoxazole Proton	~6.1	s	
Isoxazole Methyl Protons	~2.3	s	
Glucose Moiety			
Anomeric Proton (H-1')	4.5 - 5.5	d	The coupling constant will indicate the anomeric configuration (β-anomer expected).
Glucosyl Protons (H-2' to H-6')	3.2 - 4.0	m	Complex overlapping signals.

Predicted ^{13}C NMR Spectral Data

The carbon NMR spectrum will provide further confirmation of the structure.

Carbon Assignment	Predicted Chemical Shift (ppm)	Notes
Sulfamethoxazole Moiety		
C-q (ipso-C attached to S)	150 - 155	
C-q (ipso-C attached to N)	140 - 145	
Aromatic CH	125 - 130	
Aromatic CH	110 - 115	
Isoxazole C-q	165 - 170	
Isoxazole CH	95 - 100	
Isoxazole C-q	155 - 160	
Isoxazole CH_3	10 - 15	
Glucose Moiety		
Anomeric Carbon (C-1')	85 - 95	
Glucosyl Carbons (C-2' to C-5')	65 - 80	
Glucosyl Carbon (C-6')	~60	

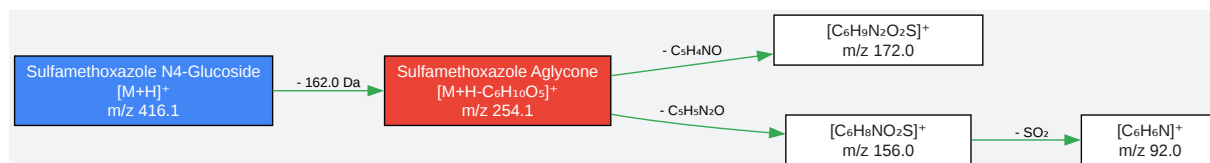
Mass Spectrometry (MS)

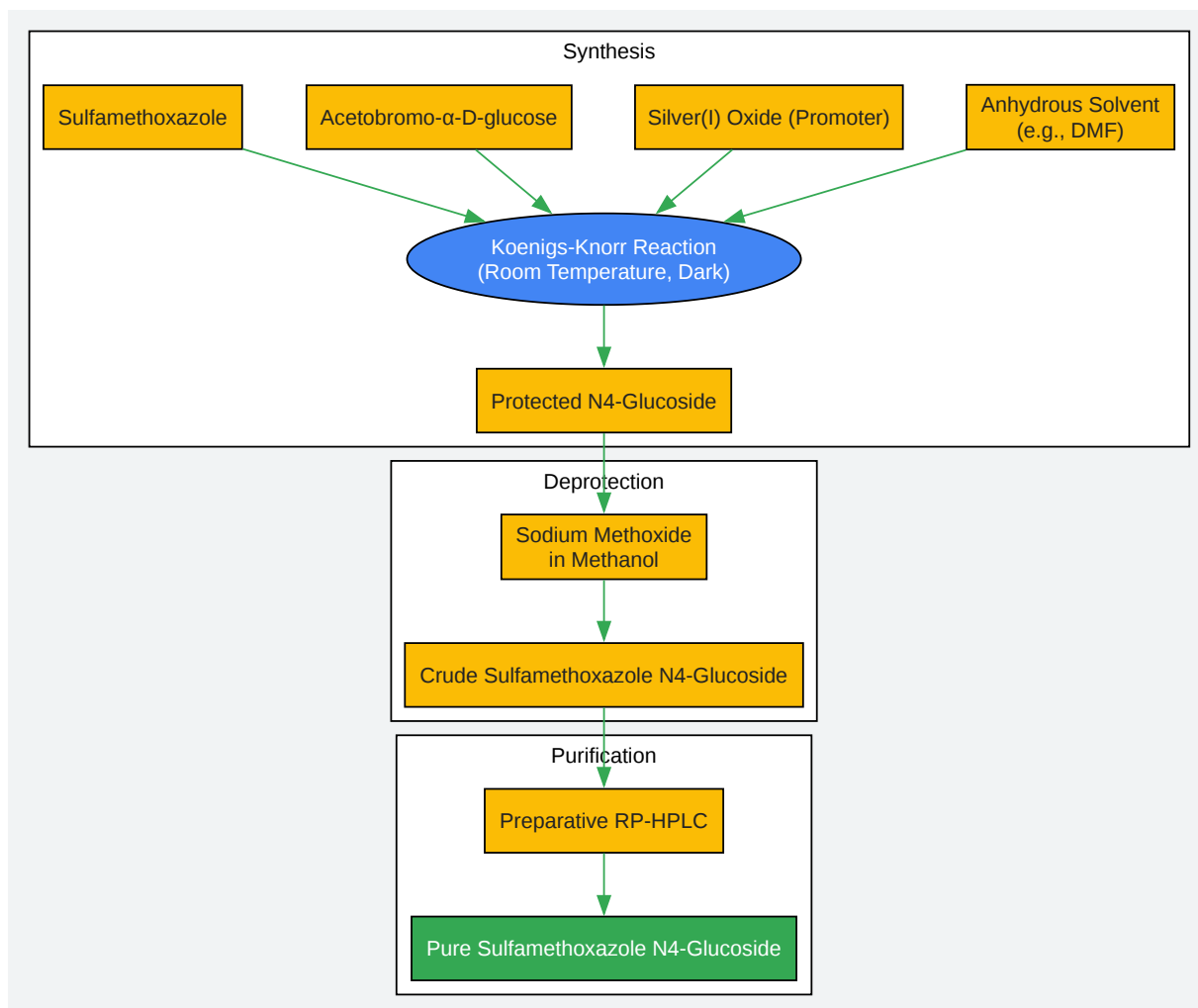
Mass spectrometry is essential for confirming the molecular weight and elucidating the fragmentation pattern of **sulfamethoxazole N4-glucoside**. The fragmentation is predicted to be dominated by the cleavage of the glycosidic bond.^{[1][4]}

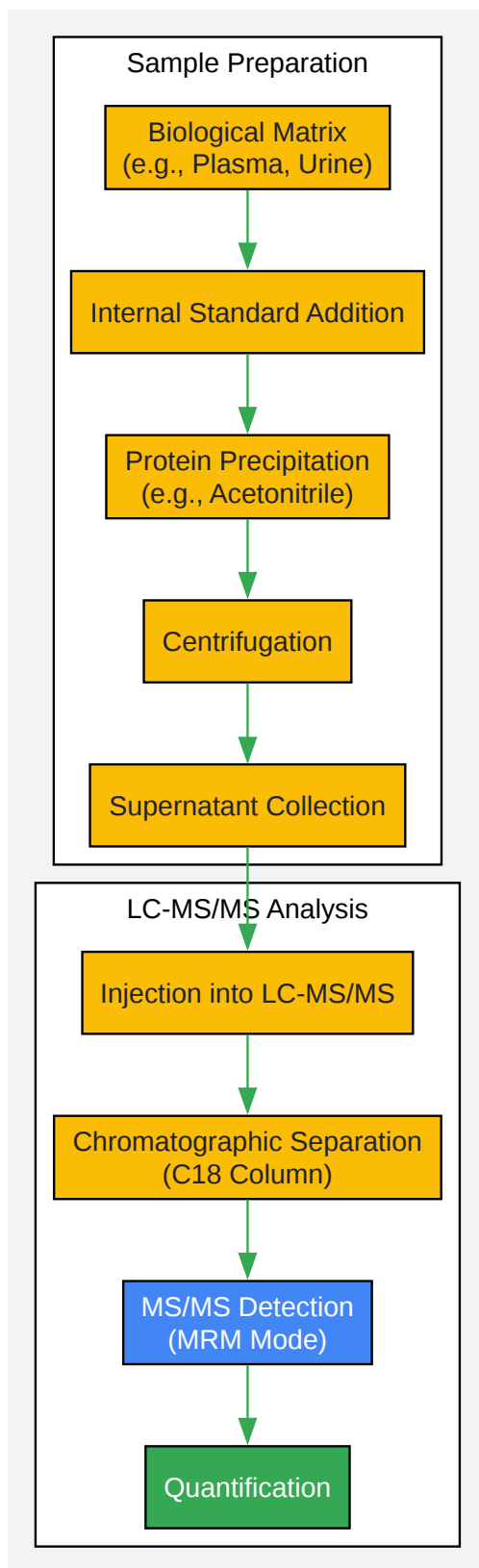
Predicted Mass Spectrometry Data

Parameter	Predicted Value
Precursor Ion [M+H] ⁺	m/z 416.1
Major Fragment Ion	m/z 254.1
Neutral Loss	162.0 (C ₆ H ₁₀ O ₅)

The primary fragmentation pathway involves the neutral loss of the glucose moiety (162 Da), resulting in the protonated sulfamethoxazole aglycone at m/z 254.1.[5] Further fragmentation of the m/z 254.1 ion would follow the established pattern for sulfamethoxazole.[1][4]







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